

An In-Depth Technical Guide to 2,2,5,5-Tetramethylhexane

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Compound of Interest

Compound Name: 2,2,5,5-Tetramethylhexane

Cat. No.: B086233

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Introduction

2,2,5,5-Tetramethylhexane is a highly branched, saturated aliphatic hydrocarbon. Its unique structure, characterized by two quaternary carbon atoms, imparts specific physical and chemical properties that make it a subject of interest in various scientific and industrial applications. This technical guide provides a comprehensive overview of **2,2,5,5-tetramethylhexane**, including its chemical identity, physical properties, synthesis, and analytical methodologies.

Chemical Identity and Synonyms

The definitive identifier for **2,2,5,5-tetramethylhexane** is its CAS (Chemical Abstracts Service) Registry Number.

Identifier	Value
CAS Number	1071-81-4[1][2][3]
Molecular Formula	C10H22[1][3]
IUPAC Name	2,2,5,5-tetramethylhexane[4]

This compound is also known by several synonyms, which are often encountered in chemical literature and commercial listings.

Common Synonyms

Bineopentyl[1][3][4]

Hexane, 2,2,5,5-tetramethyl-[1][3][4]

Physicochemical Properties

The physical and chemical properties of **2,2,5,5-tetramethylhexane** are summarized in the table below. These properties are critical for its handling, application, and analysis.

Property	Value	Reference
Molecular Weight	142.28 g/mol	[1][4]
Boiling Point	138.8 °C at 760 mmHg	[1][5]
Melting Point	-12.6 °C	[1][5]
Density	0.734 g/cm ³	[1][5]
Vapor Pressure	8.24 mmHg at 25°C	[1][5]
Flash Point	31.6 °C	[1][5]
Refractive Index	1.4032	[1]
LogP (Octanol/Water Partition Coefficient)	3.85880	[1][5]
EINECS Number	213-996-9	[1][6][4]

Synthesis of 2,2,5,5-Tetramethylhexane

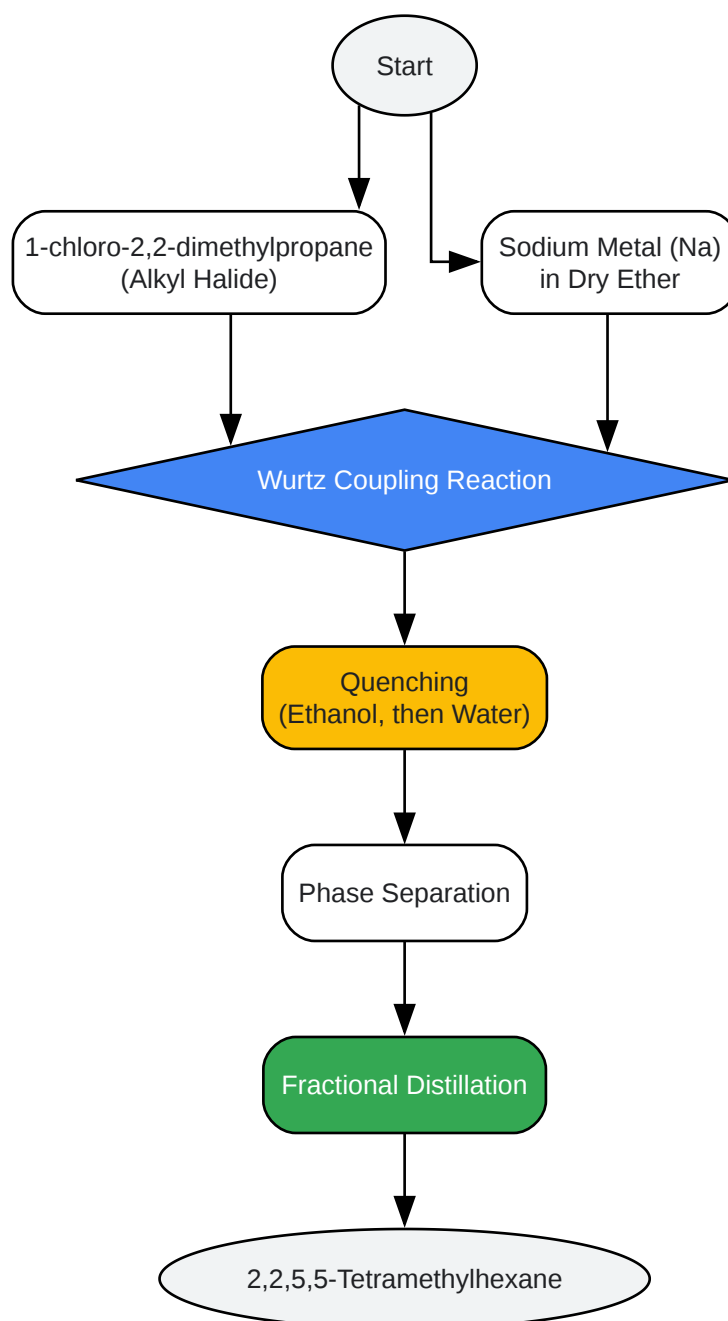
A primary method for the synthesis of **2,2,5,5-tetramethylhexane** is the Wurtz reaction. This reaction involves the coupling of two alkyl halides in the presence of sodium metal and dry ether to form a new carbon-carbon bond, resulting in a higher alkane.

Experimental Protocol: Wurtz Reaction

The synthesis of **2,2,5,5-tetramethylhexane** via the Wurtz reaction typically involves the following steps:

- **Reactant Preparation:** The starting material is an appropriate alkyl halide, such as 1-chloro-2,2-dimethylpropane (neopentyl chloride).
- **Reaction Setup:** The reaction is conducted in a moisture-free environment, typically under an inert atmosphere (e.g., nitrogen or argon), using dry ether as the solvent.
- **Execution:** Sodium metal is added to the dry ether. The alkyl halide is then added dropwise to the suspension. The reaction is exothermic and may require cooling to maintain a controlled temperature.
- **Workup and Purification:** After the reaction is complete, the mixture is carefully quenched, typically with ethanol followed by water, to destroy any unreacted sodium. The organic layer is then separated, washed, dried, and purified. Purification is commonly achieved through fractional distillation to isolate the **2,2,5,5-tetramethylhexane** from byproducts and unreacted starting materials.

The following diagram illustrates the logical workflow of the Wurtz reaction for the synthesis of **2,2,5,5-tetramethylhexane**.



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Caption: Workflow for the synthesis of **2,2,5,5-tetramethylhexane** via the Wurtz reaction.

Analytical Methodology: Gas Chromatography (GC)

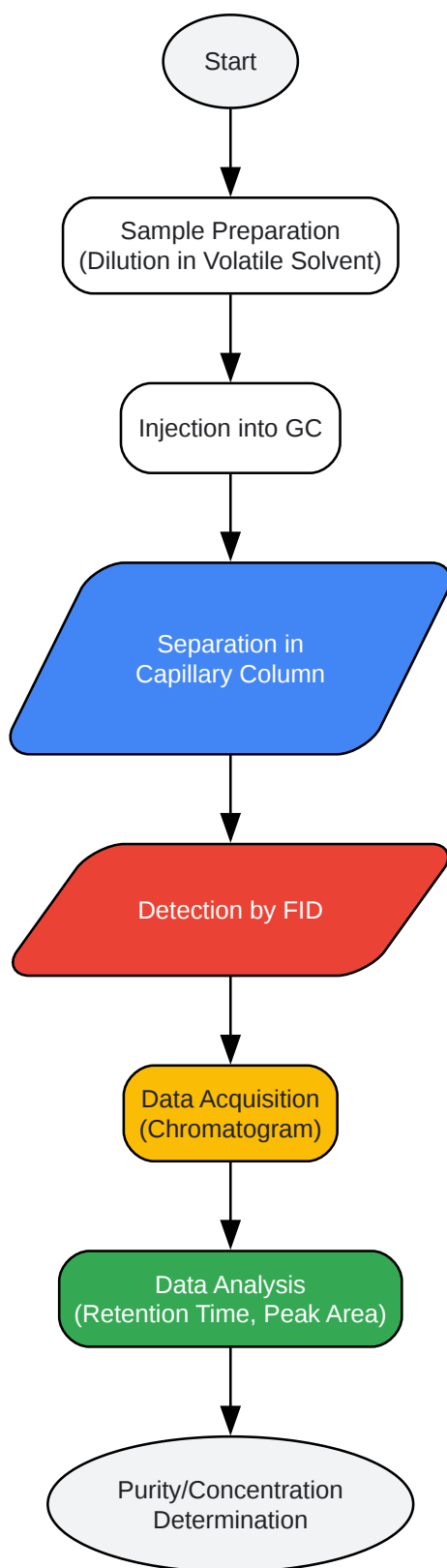
Gas chromatography is a highly effective technique for the analysis and purity assessment of volatile compounds like **2,2,5,5-tetramethylhexane**.

Experimental Protocol: GC Analysis

A typical GC protocol for the analysis of **2,2,5,5-tetramethylhexane** would involve the following:

- **Sample Preparation:** A dilute solution of the **2,2,5,5-tetramethylhexane** sample is prepared in a volatile solvent (e.g., hexane or pentane).
- **Instrumentation:** A gas chromatograph equipped with a flame ionization detector (FID) is commonly used. A non-polar capillary column (e.g., DB-1 or equivalent) is suitable for separating alkanes based on their boiling points.
- **GC Conditions:**
 - **Injector Temperature:** Set to a temperature that ensures rapid volatilization of the sample without degradation (e.g., 250 °C).
 - **Oven Temperature Program:** A temperature program is employed to separate components with different boiling points. For example, an initial temperature of 50 °C held for 2 minutes, followed by a ramp of 10 °C/minute to 200 °C.
 - **Detector Temperature:** Set higher than the final oven temperature to prevent condensation (e.g., 280 °C).
 - **Carrier Gas:** Helium or hydrogen at a constant flow rate.
- **Data Analysis:** The retention time of the peak corresponding to **2,2,5,5-tetramethylhexane** is used for identification by comparison with a standard. The peak area is used to determine the purity or concentration of the compound.

The following diagram outlines the logical steps in a typical gas chromatography analysis workflow.



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Caption: Logical workflow for the analysis of **2,2,5,5-tetramethylhexane** using gas chromatography.

Applications

2,2,5,5-Tetramethylhexane is primarily used in industrial and scientific research settings.^[7] Its properties make it suitable for use as a non-polar solvent and as a component in fuel studies due to its highly branched structure, which can influence combustion properties. It also serves as a reference compound in analytical techniques such as gas chromatography and mass spectrometry.

Safety and Handling

As with any chemical, proper safety precautions should be observed when handling **2,2,5,5-tetramethylhexane**. It is a flammable liquid and should be handled in a well-ventilated area, away from ignition sources. Appropriate personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS).

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